

# Essential Safety and Logistical Information for Handling Trihexylamine

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## Compound of Interest

Compound Name: Trihexylamine

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical compounds is paramount. This document provides essential procedural guidance for the safe use and disposal of **Trihexylamine** (CAS No. 102-86-3).

## Chemical and Physical Properties

**Trihexylamine** is a colorless to pale yellow liquid with a characteristic amine odor.<sup>[1]</sup> It is classified as a tertiary amine and is utilized in various chemical synthesis processes, including as a solvent and a surfactant.<sup>[1][2]</sup> Understanding its properties is the first step in safe handling.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>39</sub> N	[3][4]
Molecular Weight	269.51 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Amine-like	[4]
Boiling Point	150 - 159 °C (at 12 mmHg)	[4][5]
Flash Point	113 °C (235.4 °F) - closed cup	[6]
Density	0.794 g/mL at 25 °C	[5]
Vapor Pressure	<1 mmHg at 20 °C	[5]
Vapor Density	9.3 (vs air)	[5][6]
Water Solubility	Slightly miscible	[5]

## Hazard Identification and Personal Protective Equipment (PPE)

**Trihexylamine** presents several health and environmental hazards. Adherence to recommended PPE is critical to mitigate risks.

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][7]
- H315: Causes skin irritation.[3][7]
- H317: May cause an allergic skin reaction.[3]
- H319: Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3]
- H411: Toxic to aquatic life with long-lasting effects.[4][7]

## Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye/Face Protection	Wear chemical safety goggles or glasses with side shields conforming to EN166 (EU) or NIOSH (US) standards.[8][9] A face shield may be required if there is a splash hazard.[10]	Protects against splashes that can cause serious eye irritation.[3][7]
Skin Protection	Wear chemical-resistant gloves (e.g., Natural rubber, Neoprene) and protective clothing to prevent skin exposure.[4][8][11]	Prevents skin irritation and potential allergic reactions.[3][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard approved respirator if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced.[4][8][11] Recommended filter types include Particulates filter (EN 143) and Ammonia/organic ammonia derivatives filter Type K Green (EN14387).[4]	Protects against respiratory tract irritation.[3]
General Body Protection	A lab coat should be worn and buttoned.[10] Wear closed-toe shoes and long pants.[10]	Provides an additional layer of protection against accidental spills.

## Operational Plan: Safe Handling Protocol

This step-by-step guide outlines the procedural workflow for handling **Trihexylamine** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Ventilation: Always handle **Trihexylamine** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[11\]](#)
- Review SDS: Before starting any work, thoroughly read and understand the Safety Data Sheet (SDS) for **Trihexylamine**.[\[12\]](#)

## 2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as specified in the table above before entering the handling area.
- Inspect gloves for any signs of degradation or puncture before use.[\[10\]](#)

## 3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[\[13\]](#)
- Do not breathe vapors or mist.[\[13\]](#)
- Use non-sparking tools and ground all equipment when handling large quantities to prevent electrostatic discharge.[\[9\]](#)[\[13\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in the work area.[\[4\]](#)[\[8\]](#)[\[12\]](#)

## 4. Storage:

- Store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.[\[4\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#)
- Keep containers tightly sealed to prevent moisture absorption as the material may be hygroscopic.[\[13\]](#)

## 5. Accidental Spills:

- Small Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[4\]](#)[\[11\]](#)[\[13\]](#) Collect the material into a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Prevent the spill from entering drains or waterways.[\[9\]](#)[\[11\]](#) Contain the spill and follow institutional emergency procedures.
- Ensure adequate ventilation during cleanup.

#### 6. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)[\[12\]](#)
- Skin Contact: Remove contaminated clothing immediately. Wash the affected skin area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[\[4\]](#)[\[12\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention if symptoms occur.[\[4\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give plenty of water to drink. Call a poison control center or doctor immediately.[\[12\]](#)[\[14\]](#)

## Disposal Plan

Proper disposal of **Trihexylamine** and its containers is crucial to prevent environmental contamination.

#### 1. Waste Collection:

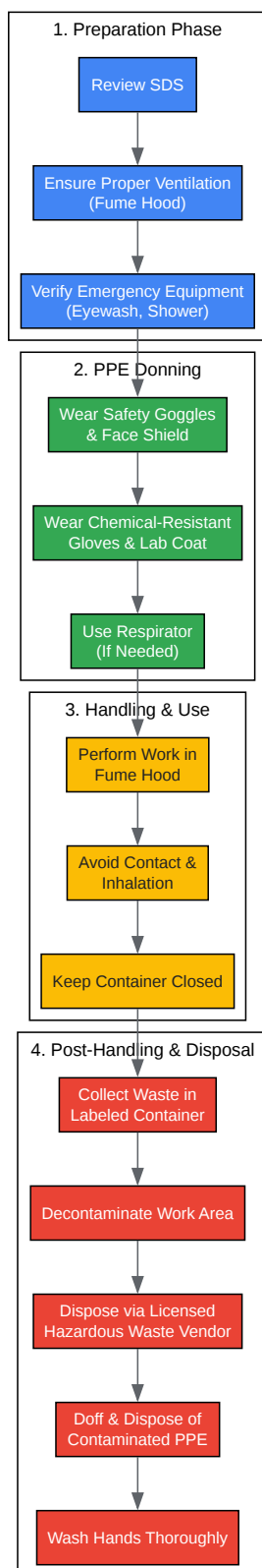
- Collect waste **Trihexylamine** and contaminated materials (e.g., absorbent pads, used gloves) in a dedicated, properly labeled, and sealed hazardous waste container.[\[4\]](#)[\[8\]](#)[\[15\]](#)
- Do not mix with other waste streams unless compatibility is confirmed.

#### 2. Disposal Procedure:

- **Trihexylamine** is considered an environmentally hazardous substance and toxic to aquatic life.<sup>[4][8][12]</sup> Do not dispose of it down the drain or in the general trash.<sup>[4][11][15]</sup>
- Disposal must be carried out by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.<sup>[8][11][16]</sup>
- Empty containers may still retain product residue and should be treated as hazardous waste until properly decontaminated.<sup>[16]</sup>

## Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **Trihexylamine**.



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Caption: Workflow for safe handling of **Trihexylamine**.

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## References

- 1. CAS 102-86-3: Trihexylamine | CymitQuimica [cymitquimica.com]
- 2. guidechem.com [guidechem.com]
- 3. Trihexylamine | C<sub>18</sub>H<sub>39</sub>N | CID 66022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.it [fishersci.it]
- 5. TRI-N-HEXYLAMINE | 102-86-3 [chemicalbook.com]
- 6. Trihexylamine 96 102-86-3 [sigmaaldrich.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 11. fishersci.com [fishersci.com]
- 12. Page loading... [wap.guidechem.com]
- 13. spectrumchemical.com [spectrumchemical.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 16. Hazardous Waste Disposal [cool.culturalheritage.org]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Trihexylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047920#personal-protective-equipment-for-handling-trihexylamine]

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